

# An In-depth Technical Guide to the Physical Properties of Methyl 4-methylsalicylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 4-methylsalicylate

Cat. No.: B1196125

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This technical guide provides a comprehensive overview of the key physical properties of **Methyl 4-methylsalicylate**, specifically its boiling and melting points. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

## Introduction to Methyl 4-methylsalicylate

**Methyl 4-methylsalicylate** is an organic compound with the chemical formula  $C_9H_{10}O_3$ . It is a derivative of salicylic acid and is of interest in various chemical and pharmaceutical applications. Accurate knowledge of its physical properties is essential for its synthesis, purification, and application in research and development.

## Quantitative Physical Properties

The primary physical properties of **Methyl 4-methylsalicylate**, its boiling and melting points, are summarized in the table below. These values are critical for understanding the compound's physical state under different temperature conditions and for designing experimental and industrial processes.

Physical Property	Value
Boiling Point	242 °C[1]
Melting Point	27 °C to 28 °C[1]

# Experimental Protocols for Physical Property Determination

While specific experimental protocols for **Methyl 4-methylsalicylate** are not detailed in the available literature, the determination of its boiling and melting points follows standard laboratory procedures for organic compounds. The following sections describe the general methodologies employed for these measurements.

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a common and reliable technique for determining the melting point of a solid organic compound like **Methyl 4-methylsalicylate**.<sup>[2][3][4]</sup>

Methodology:

- **Sample Preparation:** A small amount of the purified **Methyl 4-methylsalicylate** is finely powdered and packed into a thin-walled capillary tube, which is sealed at one end.<sup>[4][5]</sup> The sample height in the tube is typically 2-3 mm.<sup>[5]</sup>
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a heating bath, commonly a Thiele tube filled with a high-boiling point oil (like mineral or silicone oil) or a dedicated melting point apparatus with a heated metal block.<sup>[3][6][7]</sup>
- **Heating and Observation:** The heating bath is heated gradually, and the temperature is monitored closely.<sup>[5]</sup> A slow heating rate (around 1-2°C per minute) is crucial as the temperature approaches the expected melting point to ensure thermal equilibrium between the sample and the heating medium.
- **Melting Point Range:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.<sup>[5]</sup> For pure compounds, this range is typically narrow (0.5-1°C).

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. The Thiele tube method is a micro-scale technique suitable

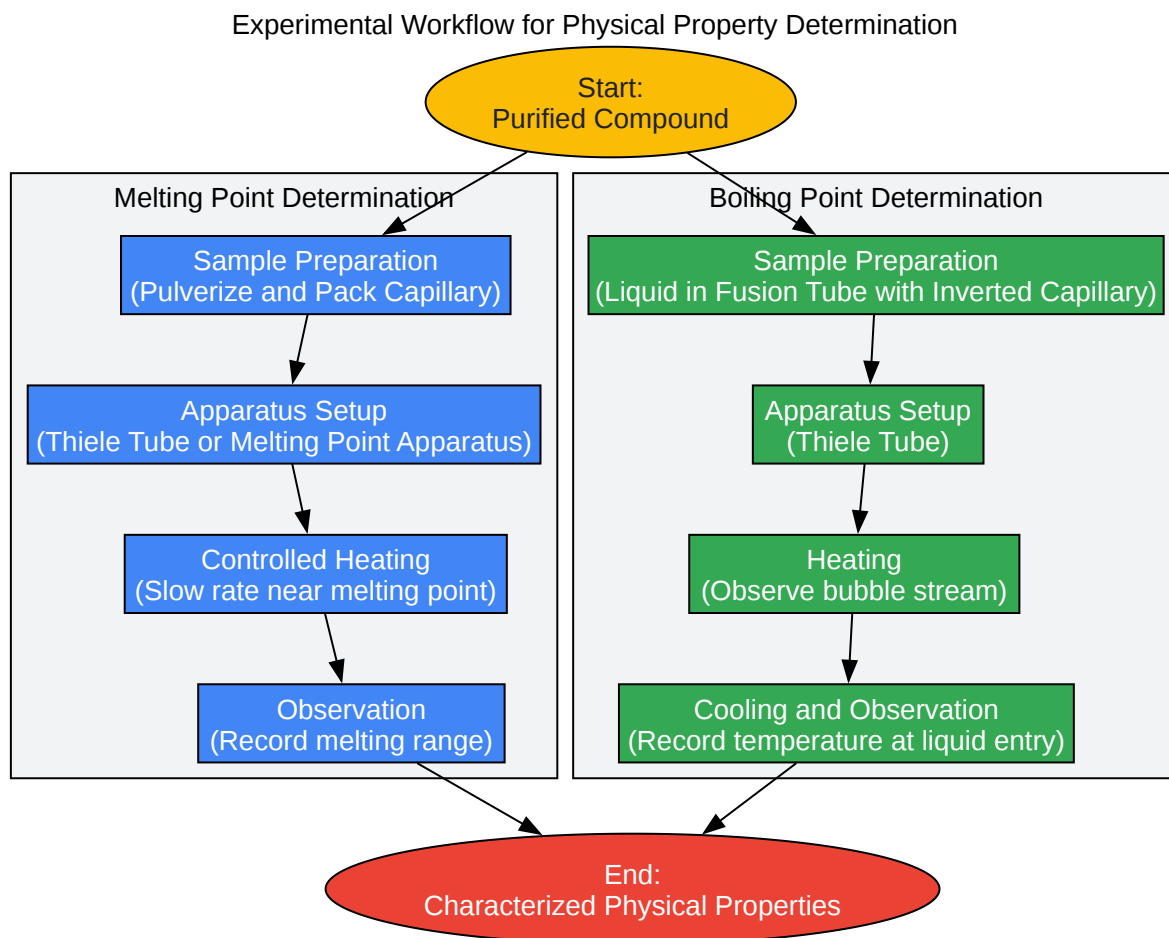
for determining the boiling point of a small quantity of a liquid like **Methyl 4-methylsalicylate**.  
[6][8]

Methodology:

- **Sample Preparation:** A small amount of liquid **Methyl 4-methylsalicylate** (a few drops) is placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is inverted and placed inside the fusion tube with its open end submerged in the liquid.[8][9]
- **Apparatus Setup:** The fusion tube assembly is attached to a thermometer with the sample positioned near the thermometer bulb. This is then placed in a Thiele tube containing a heating oil.[8][10] The design of the Thiele tube facilitates uniform heating of the oil through convection.[6][7]
- **Heating and Observation:** The Thiele tube is heated gently at the side arm. As the temperature rises, the air trapped in the capillary tube expands and escapes as a slow stream of bubbles.[8][9] Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube, indicating that the liquid has reached its boiling point and its vapor is filling the capillary.[8][9]
- **Boiling Point Reading:** The heat source is then removed, and the apparatus is allowed to cool. The stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.[6][8] This is the point where the external pressure equals the vapor pressure of the liquid.

## Logical Workflow for Physical Property Determination

The following diagram illustrates the general workflow for the experimental determination of the melting and boiling points of an organic compound such as **Methyl 4-methylsalicylate**.



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Caption: General experimental workflow for determining the melting and boiling points of an organic compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Methyl 4-methylsalicylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196125#physical-properties-of-methyl-4-methylsalicylate-boiling-point-melting-point]

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